An In-depth Technical Guide to the Biological Activities of Enniatin C

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Compound of Interest

Compound Name:	*Enniatin C*
CAS No.:	*19893-23-3*
Cat. No.:	*B1671337*

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Executive Summary

Enniatins are a family of cyclic hexadepsipeptides, secondary metabolites produced predominantly by fungi of the Fusarium genus.[1][2] First discovered in 1947, these compounds have attracted continuous scientific interest due to their wide spectrum of biological activities, including antibiotic, antifungal, insecticidal, and cytotoxic properties.[1][3] **Enniatin C**, alongside its better-studied analogues like Enniatins A and B, is a member of this family, characterized by an alternating structure of three N-methyl-L-amino acids and three D-α-hydroxyisovaleric acid residues.[1][4] This guide provides a detailed technical overview of the antibiotic and antifungal activities of **Enniatin C** and the broader enniatin family, focusing on their core mechanism of action, experimental validation protocols, and the critical considerations for their therapeutic development.

Core Mechanism of Action: Ionophoric Activity

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The cornerstone of the enniatins' biological effects is their potent ionophoric activity.[5][6] Their lipophilic nature allows them to readily insert into the lipid bilayers of cellular membranes, where they function as highly efficient cation transporters.[5][7] This process disrupts the fundamental electrochemical gradients that are essential for cellular life.

Enniatins can transport monovalent and divalent cations (e.g., K^+, Na^+, Ca^{2+}) across membranes through a carrier-like mechanism. The molecule's central cavity chelates a cation, and the complex, with its lipophilic exterior, diffuses across the membrane, releasing the ion on the other side. This action effectively creates a cation-selective pore, leading to an uncontrolled efflux or influx of ions down their concentration gradient.[5][8]

The primary consequences of this ionophoric action are:

- Membrane Depolarization: The rapid transport of cations dissipates the membrane potential, a critical energy source for numerous cellular processes.[9][10]
- Disruption of Ion Homeostasis: Unregulated ion movement perturbs intracellular concentrations, affecting pH regulation, enzyme function, and signaling pathways.[11]
- Inhibition of Macromolecule Synthesis: At sub-permeabilizing concentrations, the disruption of membrane potential and ion gradients leads to the inhibition of DNA, RNA, and protein synthesis.[9][10]



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Ionophoric "carrier" mechanism of **Enniatin C** (EnnC).

Antibacterial Activity

Enniatins exhibit potent activity primarily against Gram-positive bacteria and Mycobacterium species, while Gram-negative bacteria are generally resistant.[9][10] This selectivity is likely due to the outer membrane of Gram-negative bacteria acting as an effective permeability barrier. **Enniatin C** specifically has been noted for its activity against Mycobacterium tuberculosis.[12]

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Spectrum of Activity & Potency

The efficacy of enniatins is quantified by the Minimum Inhibitory Concentration (MIC), the lowest concentration of the compound that prevents visible microbial growth.

Bacterial Species	Enniatin Isoform	MIC (μM)	Reference
Clostridium perfringens	Enniatin A	3.12	[9]
Clostridium perfringens	Enniatin A1	3.12	[9]
Clostridium perfringens	Enniatin B	6.25	[9]
Clostridium perfringens	Enniatin B1	3.12	[9]
Staphylococcus aureus	Enniatin A	12.5	[9]
Staphylococcus aureus	Enniatin B1	25	[9]
Bacillus subtilis	Enniatin A	6.25	[9]
Mycobacterium phlei	Enniatin B	-	[4]
Escherichia coli	All Enniatins	> 100	[9]
Pseudomonas aeruginosa	All Enniatins	> 100	[9]

Note: Data for **Enniatin C** is limited; values are representative of the enniatin family.

Experimental Protocol: MIC Determination via Broth Microdilution

This protocol is a standard method for assessing antibacterial efficacy, providing a quantitative measure of a compound's potency.[13]

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Objective: To determine the MIC of **Enniatin C** against a target bacterial strain.

Materials:

- 96-well microtiter plates (U-bottom, sterile)
- **Enniatin C** stock solution (e.g., 1 mg/mL in DMSO)
- Cation-adjusted Mueller-Hinton Broth (MHB II)
- Bacterial inoculum, adjusted to 0.5 McFarland standard (~1.5 x 10^8 CFU/mL)
- Positive control antibiotic (e.g., Vancomycin for Gram-positives)
- Negative control (MHB II only)
- Solvent control (MHB II + DMSO)
- Incubator (37°C)

Procedure:

- Preparation of Plates: Add 50 µL of MHB II to wells 2 through 12 of a 96-well plate.
- Compound Dilution: Add 100 µL of the **Enniatin C** stock solution (at 2x the highest desired final concentration) to well 1. Perform a 2-fold serial dilution by transferring 50 µL from well 1 to well 2, mixing, then transferring 50 µL from well 2 to well 3, and so on, until well 10. Discard 50 µL from well 10. Wells 11 (growth control) and 12 (sterility control) receive no compound.
- Inoculum Preparation: Dilute the 0.5 McFarland bacterial suspension 1:100 in MHB II to achieve a final concentration of ~1.5 x 10^6 CFU/mL.
- Inoculation: Add 50 µL of the diluted bacterial inoculum to wells 1 through 11. This brings the final volume in each well to 100 µL and the final inoculum to ~7.5 x 10^5 CFU/mL. Well 12 receives 50 µL of sterile MHB II instead of inoculum.
- Incubation: Seal the plate and incubate at 37°C for 18-24 hours.

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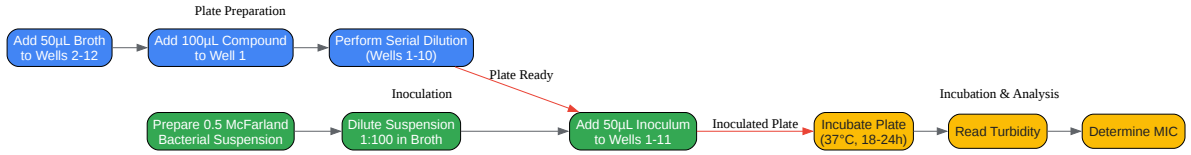
- Reading Results: The MIC is the lowest concentration of **Enniatin C** at which there is no visible turbidity (bacterial growth).



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Workflow for MIC determination via broth microdilution.

Antifungal Activity

The enniatin family also demonstrates notable antifungal properties.[2][14] The mechanism is presumed to be identical to its antibacterial action—disruption of membrane integrity and function through ionophoric activity. This makes them interesting candidates for addressing fungal pathogens, which, as eukaryotes, share more cellular similarities with humans, often complicating drug development.

Spectrum of Activity

Studies have shown enniatins to be active against various fungal species. For instance, Enniatins A, A1, B, and B1 have shown inhibitory effects against several strains of Aspergillus, Penicillium, and Fusarium.[14]

Experimental Protocol: Antifungal Susceptibility Testing

The broth microdilution method can be adapted for fungi, following guidelines such as those from the Clinical and Laboratory Standards Institute (CLSI).

Key Modifications from Bacterial Protocol:

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- Medium: Use a medium suitable for fungi, such as RPMI-1640.
- Inoculum: Prepare a standardized fungal spore or yeast suspension.
- Incubation: Incubation times are typically longer (24-72 hours) and may require specific temperatures (e.g., 35°C).
- Endpoint Reading: The endpoint for filamentous fungi may be determined as the lowest concentration causing a significant reduction in growth (e.g., 50% or 90%) compared to the growth control, as complete inhibition can be difficult to achieve.

Cytotoxicity and Therapeutic Considerations

A critical challenge in the development of enniatins as systemic therapeutic agents is their significant cytotoxicity against mammalian cells.[5][9] This activity stems from the same ionophoric mechanism that kills microbes; enniatins are not selective for microbial membranes over host cell membranes.

Mechanisms of Cytotoxicity

Exposure of mammalian cells to enniatins at low micromolar concentrations can trigger programmed cell death (apoptosis).[14][15] This is often mediated by:

- Mitochondrial Dysfunction: Disruption of the mitochondrial membrane potential leads to the release of cytochrome c.[14]
- Caspase Activation: Cytochrome c release initiates a caspase cascade (e.g., activation of caspase-9 and caspase-3), leading to the execution of apoptosis.
- Cell Cycle Arrest: Enniatins can cause cell cycle arrest, for example, in the G0/G1 phase, through p53-dependent pathways.[14][15]

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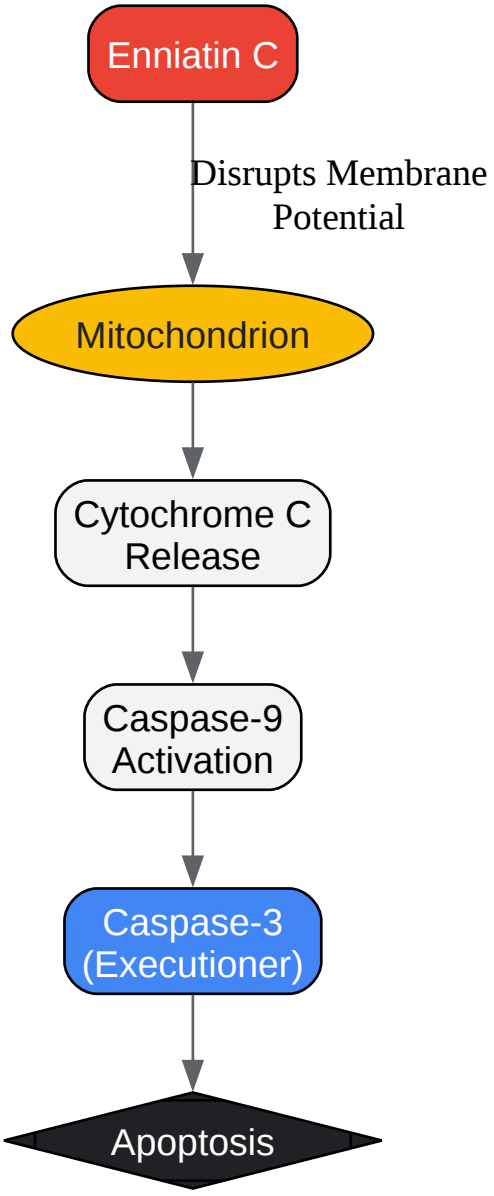

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Simplified Enniatin-induced apoptotic pathway.

Therapeutic Potential and Future Directions

The high cytotoxicity of enniatins largely precludes their use as systemic antibiotics. However, their potent, broad-spectrum activity remains of interest.

- Topical Applications: One historical example is Fusafungine, a mixture of enniatins used as a topical antibiotic spray for respiratory tract infections, though it was later withdrawn due to

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concerns about side effects.[1] This suggests a potential for localized, topical treatments where systemic exposure is minimal.

- Drug Delivery Systems: Encapsulating enniatins in targeted delivery systems (e.g., liposomes decorated with pathogen-specific ligands) could potentially increase their therapeutic index by concentrating the drug at the site of infection while minimizing host cell contact.

- Structural Modification: Medicinal chemistry efforts to synthesize enniatin analogues with reduced mammalian cytotoxicity but retained antimicrobial potency could be a promising avenue. The structure-activity relationship, where side chains influence toxicity, supports the feasibility of this approach.[9][10]

Conclusion

Enniatin C and its congeners are powerful antimicrobial agents with a well-defined ionophoric mechanism of action that is effective against a range of Gram-positive bacteria and fungi. Their ability to disrupt the fundamental process of membrane potential makes them effective but also indiscriminately cytotoxic. While this toxicity presents a major barrier to systemic use, their potency warrants further investigation for topical applications or as scaffolds for the development of next-generation antibiotics with improved selectivity. For drug development professionals, the enniatins serve as a compelling case study in the balance between efficacy and toxicity, highlighting the need for innovative strategies to overcome the challenge of membrane-active antimicrobial agents.

References

- ResearchGate. (n.d.). Cytotoxicity of enniatins tested on different cell lines. Retrieved from [Link]

- Olleik, H., Nicoletti, C., Lafond, M., Courvoisier-Dezord, E., Xue, P., Hijazi, A., Baydoun, E., Perrier, J., & Maresca, M. (2019). Comparative Structure–Activity Analysis of the Antimicrobial Activity, Cytotoxicity, and Mechanism of Action of the Fungal Cyclohexadepsipeptides Enniatins and Beauvericin. Toxins, 11(9), 500. MDPI AG. Retrieved from [Link]

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- Dornetshuber, R., Heffeter, P., Kamyar, M. R., Peterbauer, T., Berger, W., & Lemmens-Gruber, R. (2007). Enniatin Exerts p53-Dependent Cytostatic and p53-Independent Cytotoxic Activities against Human Cancer Cells. Chemical Research in Toxicology, 20(3), 465-473. Retrieved from [Link]
- Olleik, H., Ghrer, H., & Maresca, M. (2020). Beauvericin and Enniatins: In Vitro Intestinal Effects. Toxins, 12(11), 682. Retrieved from [Link]
- Meca, G., et al. (2022). A Review of the Mycotoxin Enniatin B. Frontiers in Microbiology. Retrieved from [Link]
- Křížová, L., et al. (2021). Feedborne Mycotoxins Beauvericin and Enniatins and Livestock Animals. Toxins, 13(1), 33. Retrieved from [Link]
- Olleik, H., et al. (2019). Comparative Structure-Activity Analysis of the Antimicrobial Activity, Cytotoxicity, and Mechanism of Action of the Fungal Cyclohexadepsipeptides Enniatins and Beauvericin. PubMed. Retrieved from [Link]
- Sy-Cordero, A. A., Pearce, C. J., & Oberlies, N. H. (2012). Revisiting the enniatins: a review of their isolation, biosynthesis, structure determination, and biological activities. Journal of antibiotics, 65(11), 541–549. Retrieved from [Link]
- ResearchGate. (n.d.). Structure of enniatin (ENN) and beauvericin (BEA). Retrieved from [Link]
- ResearchGate. (n.d.). Revisiting the enniatins: A review of their isolation, biosynthesis, structure determination and biological activities. Retrieved from [Link]
- Kamyar, M., et al. (2004). Investigation of the electrophysiological properties of enniatins. Archives of Biochemistry and Biophysics, 429(2), 215-223. Retrieved from [Link]
- ResearchGate. (n.d.). Antibacterial activity expressed by enniatin (EN) B at five different concentrations. Retrieved from [Link]
- ResearchGate. (n.d.). Biosynthesis and biological activity of enniatins. Retrieved from [Link]

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- Serrano, A. B., et al. (2017). Enniatin and Beauvericin Biosynthesis in Fusarium Species: Production Profiles and Structural Determinant Prediction. Toxins, 9(2), 48. Retrieved from [Link]
- Zocher, R., Keller, U., & Kleinkauf, H. (1982). Enniatin synthetase, a novel type of multifunctional enzyme catalyzing depsipeptide synthesis in Fusarium oxysporum. Biochemistry, 21(1), 43-48. Retrieved from [Link]
- Gäumann, E., et al. (1947). Enniatin, ein neues, gegen Mykobakterien wirksames Antibiotikum. Experientia, 3, 202-203.

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Sources

- 1. Revisiting the enniatins: a review of their isolation, biosynthesis, structure determination, and biological activities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Enniatin and Beauvericin Biosynthesis in Fusarium Species: Production Profiles and Structural Determinant Prediction - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Frontiers | A Review of the Mycotoxin Enniatin B [frontiersin.org]
- 5. researchgate.net [researchgate.net]
- 6. Investigation of the electrophysiological properties of enniatins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. Comparative Structure-Activity Analysis of the Antimicrobial Activity, Cytotoxicity, and Mechanism of Action of the Fungal Cyclohexadepsipeptides Enniatins and Beauvericin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Enniatin C | Antibiotic | Antimalarial | TargetMol [targetmol.com]

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- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. mdpi.com [mdpi.com]
- 14. pubs.acs.org [pubs.acs.org]
- 15. researchgate.net [researchgate.net]
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